

chemical and physical properties of cyanogen (C₂N₂)

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Compound of Interest

Compound Name: Cyanogen

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An In-depth Technical Guide to the Chemical and Physical Properties of **Cyanogen** (C₂N₂)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and biological effects of **cyanogen** (C₂N₂). All quantitative data is summarized in tabular format for clarity and ease of comparison. Methodologies and key reaction pathways are illustrated using diagrams generated with Graphviz, adhering to specified formatting rules.

General and Physical Properties

Cyanogen is a colorless, highly toxic, and flammable gas with a pungent, almond-like odor.^[1] Its chemical formula is (CN)₂, and it is structurally represented as N≡C–C≡N, making it the simplest stable carbon nitride.^[2] The molecule is linear and is considered a pseudohalogen due to its chemical similarities to diatomic halogens like Cl₂.^[2] It is typically shipped as a liquefied compressed gas.^[1]

Physical and Thermochemical Data

The key physical and thermochemical properties of **cyanogen** are summarized in the table below. This data is essential for its safe handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Identification		
IUPAC Name	Oxalonitrile, Ethanedinitrile	[2]
CAS Number	460-19-5	[3]
Molecular Formula	C ₂ N ₂	[4]
Molecular Weight	52.036 g·mol ⁻¹	[2]
Physical Properties		
Appearance	Colorless gas	[1]
Odor	Pungent, almond-like	[1]
Melting Point	-27.9 °C (-18.2 °F; 245.2 K)	[5]
Boiling Point	-21.17 °C (-6.1 °F; 252.0 K)	[4]
Density (liquid)	0.954 g/mL at -21 °C	[1]
Relative Gas Density	1.8 (Air = 1)	[5]
Vapor Pressure	5.1 atm (3876 mm Hg) at 21.1 °C (70 °F)	[6]
Solubility		
In Water	450 mL/100 mL at 20 °C	[5]
In Ethanol	Soluble (2300 cc in 100 ml at 20 °C)	[1]
In Diethyl Ether	Soluble (5.0 times its own volume at 20 °C)	[1]
Safety and Hazard Data		
Flash Point	Flammable Gas	[5]
Lower Explosive Limit (LEL)	6.6% in air	[6]
Upper Explosive Limit (UEL)	42.6% - 43% in air	[5][6]

Thermochemical Data

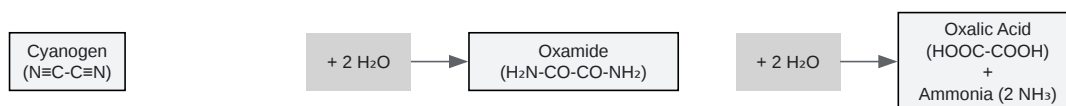
Std. Molar Entropy (S^\ominus_{298})	241.57 J/(K·mol)	[2]
Std. Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	309.07 kJ/mol	[2]
Std. Enthalpy of Combustion ($\Delta_c H^\ominus_{298}$)	-1094.2 to -1097.8 kJ/mol	[2]
Ionization Potential	13.57 eV	[6]

Chemical Properties and Reactivity

Cyanogen exhibits reactivity characteristic of its pseudohalogen nature. It is an endothermic compound that can undergo polymerization or decomposition under heat.

Hydrolysis

In aqueous solutions, **cyanogen** slowly hydrolyzes. The reaction proceeds through oxamide as an intermediate, ultimately yielding oxalic acid and ammonia.[1]



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Figure 1: Hydrolysis pathway of **cyanogen**.

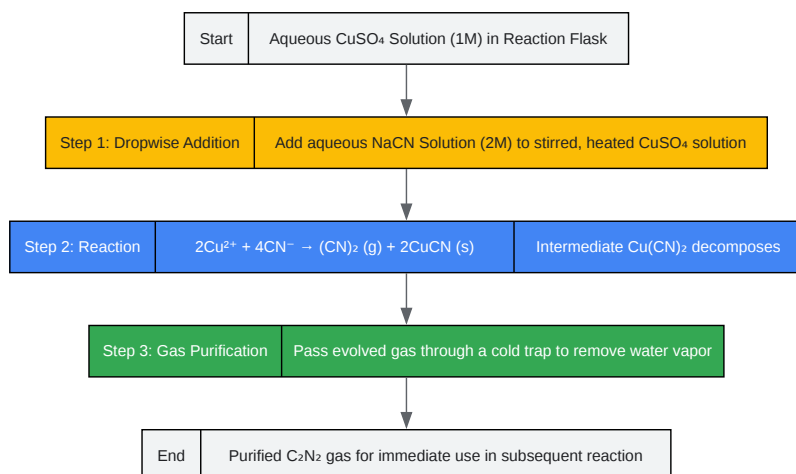
Combustion

Cyanogen burns in air with a characteristic purple-tinged flame, producing carbon dioxide and nitrogen gas.[1][7] When burned in pure oxygen, it produces the second-hottest known natural

flame, with temperatures exceeding 4525 °C (8177 °F).[2] This high combustion temperature is a result of the absence of low-energy bonds (like C-H) in the molecule and the formation of highly stable products (CO₂ and N₂).

Polymerization

When heated to temperatures above 300-500 °C, **cyanogen** polymerizes into a black, insoluble solid known as par**acyanogen**, with the empirical formula (CN)_x. [2][8] This thermal polymerization can be reversed by heating par**acyanogen** to approximately 800 °C.[2]



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